

A Comprehensive Guide to the Safe Disposal of 5-Nitropicolinamide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 5-Nitropicolinamide

Cat. No.: B1583589

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **5-Nitropicolinamide**, a non-halogenated organic compound. Adherence to these guidelines will help mitigate risks and ensure compliance with regulatory standards.

Key Safety and Disposal Information

A summary of critical data for **5-Nitropicolinamide** is presented below, offering a quick reference for safe handling and disposal.

Identifier	Value	Reference
Chemical Name	5-Nitropyridine-2-carboxamide	[1]
Synonyms	5-nitropicolinamide	[1]
CAS Number	59290-34-5	[1]
Molecular Formula	C6H5N3O3	[1]
Primary Hazard	Harmful if swallowed.	[2]
Personal Protective Equipment (PPE)	Protective gloves, protective clothing, eye protection, face protection.	[3]
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.	[3]

Disposal Protocol

The proper disposal of **5-Nitropicolinamide** should be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. The following step-by-step protocol should be followed:

- Personal Protective Equipment (PPE): Before handling **5-Nitropicolinamide**, ensure that appropriate PPE is worn, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.[3]
- Waste Segregation: **5-Nitropicolinamide** is a non-halogenated organic compound.[4] As such, it should be collected in a designated, properly labeled waste container for non-halogenated organic waste.[4] Do not mix with halogenated organic wastes, inorganic wastes such as acids and bases, or other incompatible materials.[4][5]
- Container Management:
 - Use a sturdy, leak-proof container for waste collection.[5]

- The container must be clearly labeled with "Hazardous Waste" and the specific chemical name, "**5-Nitropicolinamide**."
- Keep the waste container securely closed when not in use.^[3]
- Store the waste container in a designated satellite accumulation area within the laboratory.^[5]
- Disposal Procedure:
 - Do not dispose of **5-Nitropicolinamide** down the drain or in regular trash.
 - Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.^[2]^[6]
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.^[6]
- Decontamination:
 - Thoroughly decontaminate any surfaces or equipment that have come into contact with **5-Nitropicolinamide** using an appropriate solvent and cleaning procedure.
 - Dispose of any contaminated materials, such as paper towels or wipes, as hazardous waste in the same designated container.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **5-Nitropicolinamide**.

Caption: Workflow for the safe disposal of **5-Nitropicolinamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Nitropyridine-2-carboxamide - Safety Data Sheet [chemicalbook.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. bucknell.edu [bucknell.edu]
- 5. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 6. cpachem.com [cpachem.com]
- To cite this document: BenchChem. [A Comprehensive Guide to the Safe Disposal of 5-Nitropicolinamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583589#5-nitropicolinamide-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com